

An In-depth Technical Guide to 1-(2,5-Dihydroxyphenyl)butan-1-one

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Compound of Interest

Compound Name: 1-(2,5-Dihydroxyphenyl)butan-1-one

Cat. No.: B1615034

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This technical guide provides a comprehensive overview of **1-(2,5-dihydroxyphenyl)butan-1-one**, a phenolic compound of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical identity, physicochemical properties, a proposed synthesis protocol, and a discussion of its potential biological activities.

Chemical Identity

IUPAC Name: **1-(2,5-dihydroxyphenyl)butan-1-one**[\[1\]](#)[\[2\]](#)

Synonyms:

- 2',5'-Dihydroxybutyrophenone
- 2-Butyrylhydroquinone
- NSC 112924[\[1\]](#)
- 4693-16-7 (CAS Number)[\[1\]](#)[\[2\]](#)

Physicochemical Properties

A summary of the key quantitative data for **1-(2,5-dihydroxyphenyl)butan-1-one** is presented in Table 1. This data is essential for its handling, characterization, and application in experimental settings.

Table 1: Physicochemical Properties of **1-(2,5-Dihydroxyphenyl)butan-1-one**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₃	[1][2]
Molecular Weight	180.20 g/mol	[1]
XLogP3	2.3	[1]
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	3	
Topological Polar Surface Area	57.5 Å ²	
Heavy Atom Count	13	[1]
Complexity	179	[1]
Monoisotopic Mass	180.078644241 Da	[1]

Synthesis Protocol

While a specific experimental protocol for the synthesis of **1-(2,5-dihydroxyphenyl)butan-1-one** is not readily available in the reviewed literature, a suitable method is the Friedel-Crafts acylation of hydroquinone. This proposed protocol is adapted from the synthesis of the related isomer, 1-(3,4-dihydroxyphenyl)butan-1-one, which utilizes a similar electrophilic aromatic substitution reaction.[3]

Proposed Experimental Protocol: Friedel-Crafts Acylation of Hydroquinone

Objective: To synthesize **1-(2,5-dihydroxyphenyl)butan-1-one** from hydroquinone and butyryl chloride.

Materials:

- Hydroquinone

- Butyryl chloride
- Aluminum chloride (AlCl_3)
- 1,2-Dichloroethane (anhydrous)
- Ice
- 5% Hydrochloric acid (HCl)
- Ethyl acetate
- Sodium sulfate (Na_2SO_4), anhydrous
- Silica gel for column chromatography
- Hexane
- Acetone

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), suspend hydroquinone and aluminum chloride in anhydrous 1,2-dichloroethane.
- Cool the suspension in an ice bath.
- Slowly add butyryl chloride to the stirred suspension over a period of 1 hour, maintaining the temperature at 0-5 °C.
- After the addition is complete, continue stirring the reaction mixture in the ice bath for an additional 3 hours.
- Allow the reaction mixture to warm to room temperature and stir for another 20 hours.
- Quench the reaction by carefully pouring the mixture into a beaker containing a cold 5% hydrochloric acid solution.

- If a precipitate forms, it should be collected by filtration, washed with water, and dried.
- Separate the organic layer of the filtrate. Wash the organic layer with water and dry it over anhydrous sodium sulfate.
- The aqueous layer should be extracted multiple times with ethyl acetate.
- Combine the ethyl acetate extracts, wash with water, and dry over anhydrous sodium sulfate.
- Evaporate the solvent from the organic layer and the ethyl acetate extracts under reduced pressure.
- Combine the resulting residue with the previously collected precipitate.
- For purification, the crude product can be subjected to flash chromatography on silica gel, using a mixture of hexane and acetone as the eluent.[3]

Potential Biological Activity

Direct studies on the biological activity of **1-(2,5-dihydroxyphenyl)butan-1-one** are limited in the current scientific literature. However, based on its chemical structure as a phenolic compound, some potential activities can be inferred.

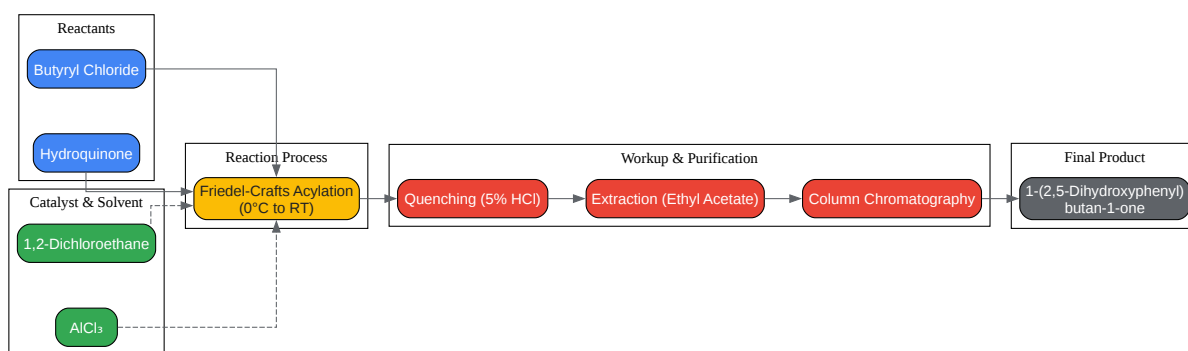
Antioxidant Activity: Phenolic compounds, particularly those with multiple hydroxyl groups on the aromatic ring, are known for their antioxidant properties. The hydroxyl groups of **1-(2,5-dihydroxyphenyl)butan-1-one** can donate a hydrogen atom to neutralize free radicals, thereby mitigating oxidative stress. The position of the hydroxyl groups influences the antioxidant capacity. Studies on various dihydroxybenzoic acids have shown that the relative positions of the hydroxyl groups are a key determinant of their antioxidant activity.[4]

Cytotoxicity: Related compounds, such as 2,5-dihydroxychalcones, have been synthesized and evaluated for their cytotoxicity against tumor cell lines.[5] This suggests that **1-(2,5-dihydroxyphenyl)butan-1-one** could be a scaffold for the development of novel cytotoxic agents. Further research is needed to evaluate its specific cytotoxic profile and mechanism of action.

It is important to note that while the 2,4-dihydroxy and 2,6-dihydroxy isomers of butyrophenone have been investigated for their biological activities, these findings cannot be directly extrapolated to the 2,5-dihydroxy isomer.[6]

Visualizations

Diagram 1: Proposed Synthesis of **1-(2,5-Dihydroxyphenyl)butan-1-one**



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Caption: Proposed workflow for the synthesis of **1-(2,5-dihydroxyphenyl)butan-1-one**.

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